

# An In-depth Technical Guide to Laurolactam

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## Compound of Interest

Compound Name: Laurolactam

Cat. No.: B145868

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This technical guide provides a comprehensive overview of **Laurolactam**, intended for researchers, scientists, and professionals in drug development. It covers the compound's nomenclature, physicochemical properties, synthesis protocols, and key applications, with a focus on its role in polymer science and its emerging uses in biomedical fields.

IUPAC Name: azacyclotridecan-2-one[1][2][3]

Synonyms:

- 1,2-Aminododecanoic acid lactam[1][4]
- Lauryl lactam[1][2]
- Dodecyl lactam[2]
- Laurinolactam[2]
- omega-**Laurolactam**[2]
- Cyclododecalactam[2][4]
- Dodecanolactam[2][4]
- 2-Oxo-dodecamethylenimine[2]
- 1-Aza-2-cyclotridecanone[2][4]

- [omega-Dodecalactam](#)<sup>[2][5]</sup>
- [12-Aminododecanolactam](#)<sup>[2]</sup>
- [2-Azacyclotridecanone](#)<sup>[2][4]</sup>

**Laurolactam** is a macrocyclic lactam, an organic compound primarily utilized as a monomer for the production of high-performance polymers such as nylon-12 and various copolyamides.<sup>[1][3]</sup> In its pure form, it is a white crystalline solid, though technical grades may appear beige.<sup>[1][3]</sup> While it is virtually insoluble in water, it exhibits solubility in a range of organic solvents like benzene, cyclohexane, and 1,4-dioxane.<sup>[1][3]</sup>

## Physicochemical Properties of Laurolactam

The quantitative data for **Laurolactam** are summarized in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value
CAS Number	947-04-6 <sup>[1][2]</sup>
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sup>[1][2][5]</sup>
Molecular Weight	197.32 g/mol <sup>[1][2]</sup>
Appearance	White to off-white crystalline solid <sup>[1][3][4]</sup>
Melting Point	150-153 °C <sup>[5][6]</sup>
Boiling Point	314.9 °C at 760 mmHg <sup>[3][7][8]</sup>
Density	~0.94 g/cm <sup>3</sup> <sup>[6][7]</sup>
Water Solubility	0.03 wt% (Virtually insoluble) <sup>[1][2][3]</sup>
Vapor Pressure	0.00000731 mmHg <sup>[2]</sup>
Flash Point	188.2 to 195 °C <sup>[3][6][7]</sup>
Autoignition Temperature	320 to 330 °C <sup>[3]</sup>

## Experimental Protocols: Synthesis of Lauro lactam

The industrial synthesis of **Lauro lactam** is predominantly achieved through the Beckmann rearrangement of cyclododecanone oxime. An alternative method involves the photonitrosation of cyclododecane.

### 1. Synthesis via Beckmann Rearrangement

This common method involves a three-step process starting from cyclododecane.

- **Step 1: Oxidation of Cyclododecane** Cyclododecane is oxidized using air or oxygen in the presence of boric acid and a transition metal salt catalyst (e.g., cobalt(II) acetate). This reaction yields a mixture of cyclododecanol and cyclododecanone.<sup>[3]</sup>
- **Step 2: Dehydrogenation to Cyclododecanone** The mixture of cyclododecanol and cyclododecanone is passed over a copper contact catalyst to quantitatively dehydrogenate the cyclododecanol to cyclododecanone.<sup>[3]</sup>
- **Step 3: Oximation of Cyclododecanone** The resulting cyclododecanone is reacted with hydroxylamine to form cyclododecanone oxime.<sup>[3][9]</sup> A typical laboratory-scale procedure involves dissolving 1.5 g of cyclododecanone in 8 mL of 95% ethanol, followed by the addition of 0.6 g of hydroxylamine hydrochloride, 25 mL of deionized water, and 15 mL of a 10% aqueous NaOH solution. The mixture is then heated to reflux.<sup>[9]</sup>
- **Step 4: Beckmann Rearrangement to **Lauro lactam**** The cyclododecanone oxime undergoes a Beckmann rearrangement in the presence of a strong acid or other catalysts, such as cyanuric chloride with anhydrous zinc chloride, to yield **Lauro lactam**.<sup>[3][9][10]</sup> The reaction is typically heated to reflux for approximately 60 minutes.<sup>[9]</sup> The crude product is then purified, often through recrystallization from an ethanol-water mixture.<sup>[9]</sup>

### 2. Synthesis via Photonitrosation

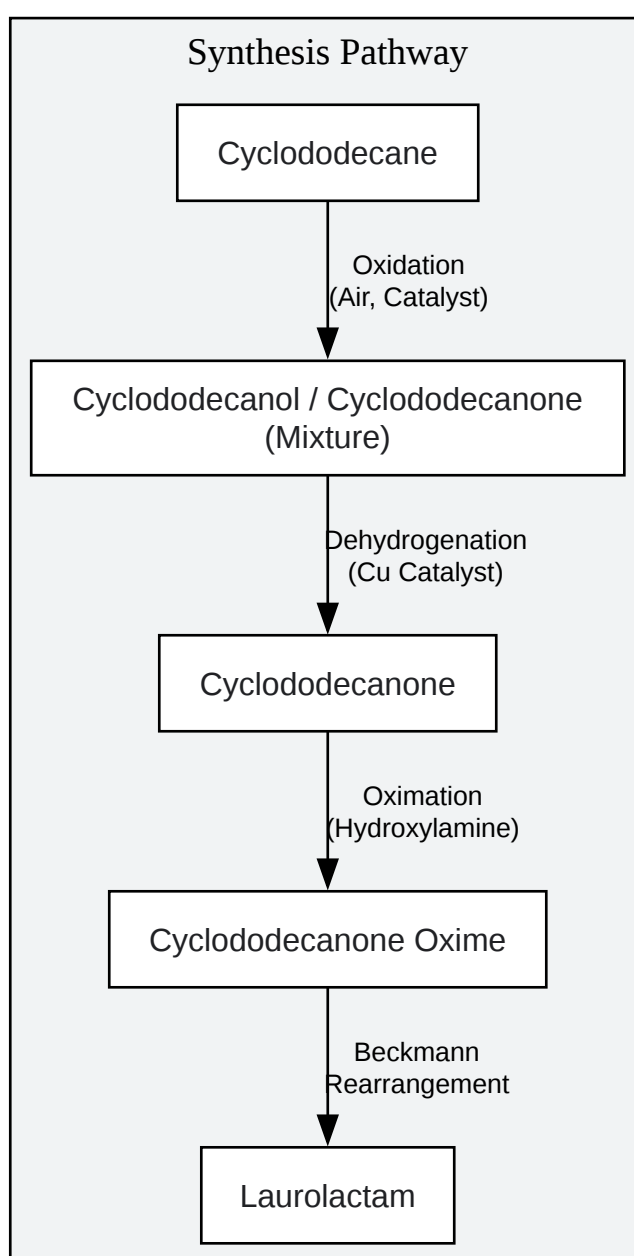
This alternative route produces **Lauro lactam** in high yields.

- **Step 1: Photonitrosation of Cyclododecane** Cyclododecane is treated with nitrosyl chloride (NOCl) in the presence of anhydrous hydrogen chloride under UV light. This process directly converts cyclododecane to cyclododecanone oxime hydrochloride.<sup>[1][3]</sup>

- Step 2: Beckmann Rearrangement The resulting cyclododecanone oxime is extracted with concentrated sulfuric acid and heated to approximately 160 °C to induce the Beckmann rearrangement, forming **Lauro lactam**.<sup>[3]</sup> This two-step process can achieve overall yields of up to 93%.<sup>[3]</sup>

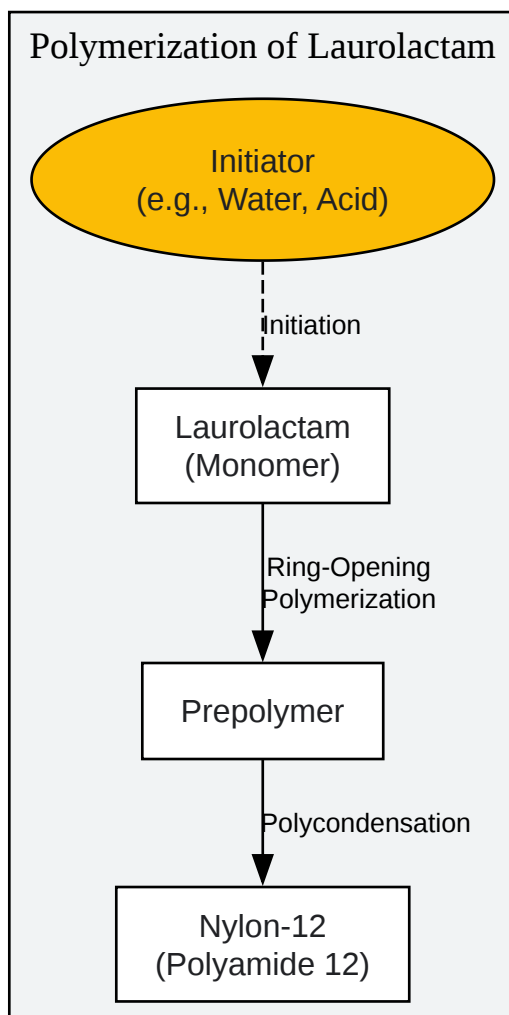
## Visualizing Key Processes

The following diagrams illustrate the primary synthesis pathway for **Lauro lactam** and its subsequent polymerization to Nylon-12.



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Caption: Synthesis of **Lauro lactam** via Beckmann Rearrangement.

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Caption: Ring-Opening Polymerization of **Lauro lactam** to Nylon-12.

## Applications in Research and Development

**Lauro lactam**'s primary industrial application is as a monomer for the synthesis of Nylon-12 (Polyamide 12).<sup>[1][3]</sup> The ring-opening polymerization of **Lauro lactam**, typically initiated by water, cationic, or anionic initiators, results in a high-performance thermoplastic known for its excellent mechanical strength, chemical resistance, and low friction coefficient.<sup>[1][3]</sup> These

properties make Nylon-12 invaluable in the automotive industry for components like fuel lines and engine parts.[1]

Beyond its role in engineering plastics, **Lauro lactam** and its derived polymers are subjects of research in several advanced fields:

- **Drug Delivery Systems:** **Lauro lactam**-based polymers are being investigated for the development of controlled-release drug delivery systems.[1] The goal is to create systems that can deliver therapeutic agents in a targeted and sustained manner, potentially enhancing efficacy and minimizing side effects.[1]
- **Biocompatible Materials:** Research is underway to utilize **Lauro lactam**-derived polymers in the creation of biocompatible materials for medical applications, including tissue engineering scaffolds and implants.[1] These materials show promise due to their favorable mechanical properties, potential for biodegradability, and low cytotoxicity.[1]
- **Novel Polyamides:** Scientists are exploring the use of **Lauro lactam** as a comonomer with other lactams, such as  $\epsilon$ -caprolactam, to create novel copolyamides with tailored properties like enhanced thermal stability or flame retardancy.[1][3]

## Safety and Handling

**Lauro lactam** is generally considered to have low toxicity. However, it can cause skin and eye irritation upon direct contact, and inhalation of its dust may lead to respiratory irritation.[1]

Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling the compound.[4]

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